

# Application Notes and Protocols for Fmoc-Dap(Adpoc)-OH Stock Solutions

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## Compound of Interest

Compound Name: **Fmoc-Dap(Adpoc)-OH**

Cat. No.: **B557744**

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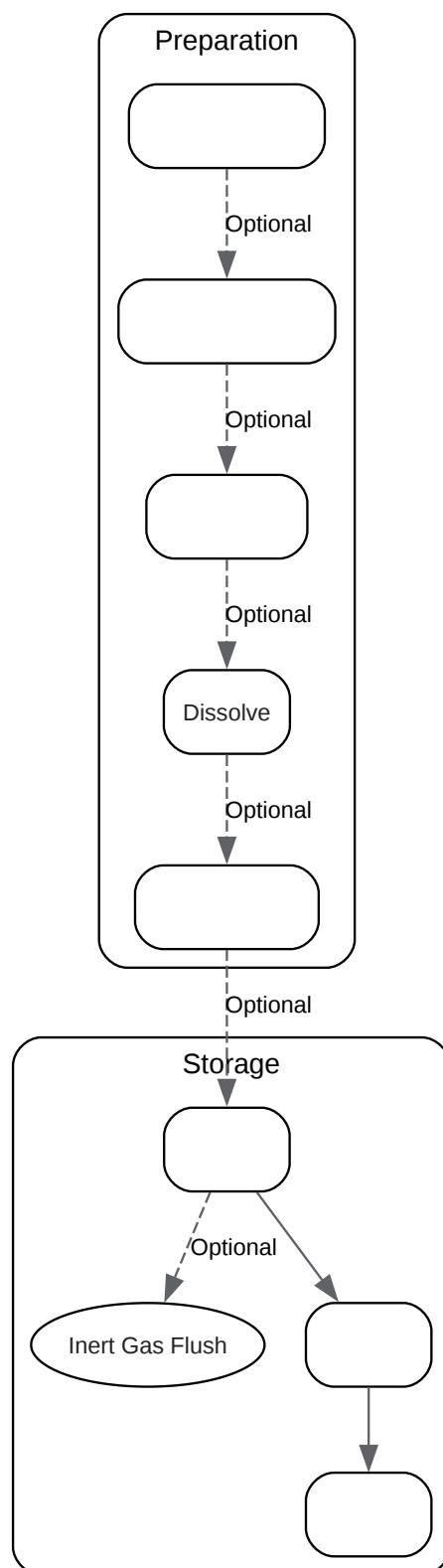
These application notes provide detailed protocols for the preparation and storage of **Fmoc-Dap(Adpoc)-OH** stock solutions, a critical reagent in solid-phase peptide synthesis (SPPS). Adherence to these guidelines is crucial for maintaining the integrity and reactivity of this valuable amino acid derivative, ensuring reproducibility and success in peptide synthesis workflows.

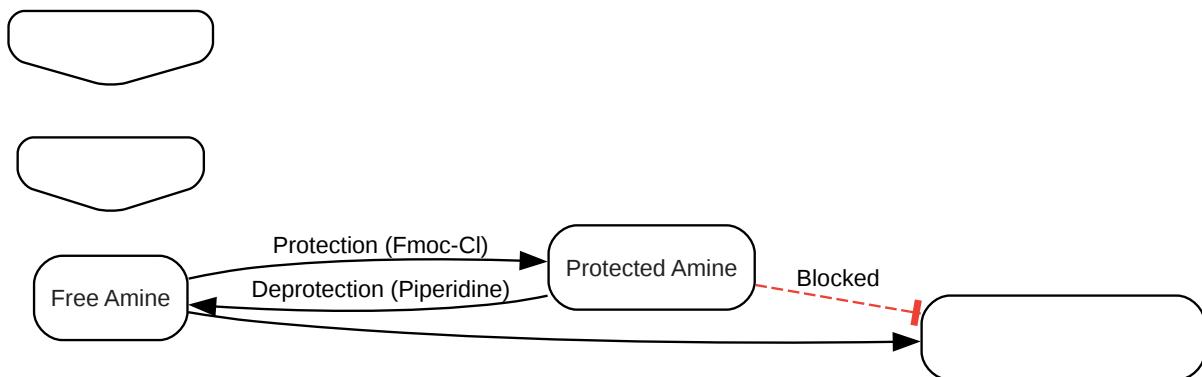
## Introduction

**Fmoc-Dap(Adpoc)-OH**, or N- $\alpha$ -(9-fluorenylmethoxycarbonyl)-N- $\beta$ -(1-(1-adamantyl)-1-methylethoxycarbonyl)-L-diaminopropionic acid, is a protected amino acid derivative frequently utilized in the synthesis of complex peptides. The Fmoc group provides temporary protection of the  $\alpha$ -amino group, while the acid-labile Adpoc protecting group offers selective protection of the side-chain amino group. Proper preparation and storage of stock solutions of this reagent are paramount to prevent its degradation and ensure its efficacy in peptide coupling reactions.

## Chemical Structure of Fmoc-Dap(Adpoc)-OH

The structural integrity of **Fmoc-Dap(Adpoc)-OH** is central to its function in peptide synthesis. The key functional groups are the fluorenylmethoxycarbonyl (Fmoc) group, the diaminopropionic acid (Dap) core, and the adamantyl-based Adpoc protecting group on the side chain.



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- To cite this document: BenchChem. [Application Notes and Protocols for Fmoc-Dap(Adpoc)-OH Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b557744#how-to-prepare-and-store-fmoc-dap-adpoc-oh-stock-solutions\]](https://www.benchchem.com/product/b557744#how-to-prepare-and-store-fmoc-dap-adpoc-oh-stock-solutions)

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